

Technical Guide: Synthesis and Purification of 1-Butanol, 4-(ethenyloxy)-

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Butanol, 4-(ethenyloxy)-

Cat. No.: B102261

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and purification of **1-Butanol, 4-(ethenyloxy)-**, also known as 4-(vinyloxy)-1-butanol or 4-hydroxybutyl vinyl ether. This monomer is a valuable building block in polymer chemistry and a versatile intermediate in organic synthesis. This document outlines the primary synthetic methodologies, detailed purification protocols, and key physical and chemical properties.

Chemical Properties and Data

1-Butanol, 4-(ethenyloxy)- is a colorless to pale yellow liquid with a characteristic ether-like odor.^[1] It is moderately soluble in water and miscible with many organic solvents.^[1] Commercial preparations are often stabilized with a small amount of potassium hydroxide to prevent polymerization.

Table 1: Physical and Chemical Properties of **1-Butanol, 4-(ethenyloxy)-**

Property	Value	Reference
CAS Number	17832-28-9	[2] [3]
Molecular Formula	C ₆ H ₁₂ O ₂	[2] [3]
Molecular Weight	116.16 g/mol	[2] [3]
Boiling Point	189.5 °C @ 1013 hPa	[4]
95 °C @ 20 mmHg	[5]	
Melting Point	-33 °C	[5] [6]
Density	0.939 g/mL at 25 °C	[5]
Refractive Index (n ²⁰ /D)	1.444	
Water Solubility	75 g/L at 20 °C	[5] [6]
Flash Point	85 °C (closed cup)	

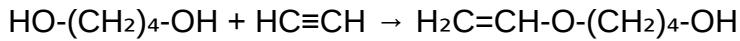
Synthesis Methodologies

The most common industrial synthesis of **1-Butanol, 4-(ethenyoxy)-** involves the vinylation of 1,4-butanediol with acetylene in the presence of a basic catalyst. An alternative approach, transesterification, offers a pathway that avoids the use of acetylene gas.

Vinylation of 1,4-Butanediol with Acetylene

This method is based on the Reppe vinylation, where an alcohol reacts with acetylene under basic conditions.

Reaction:

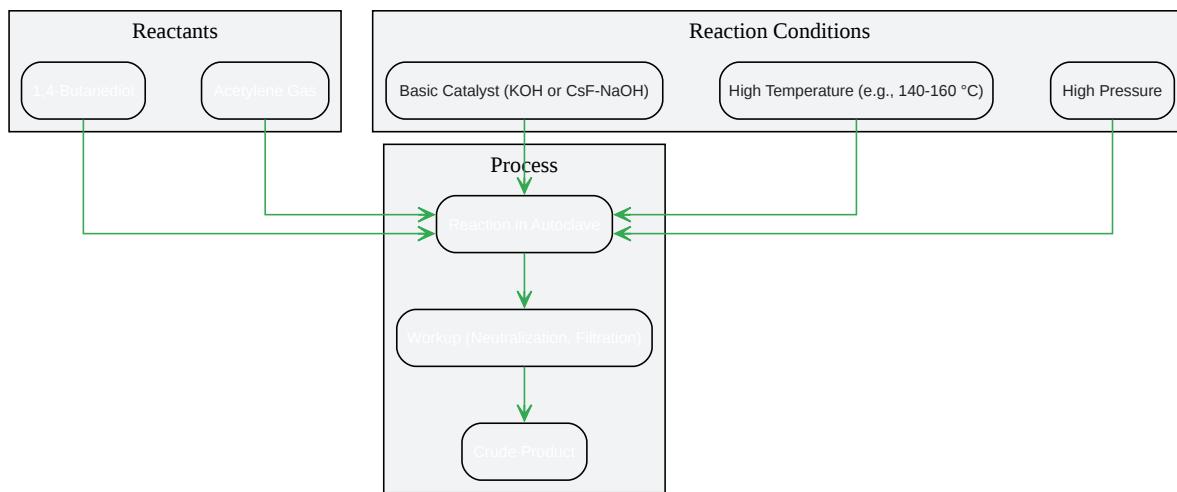


Catalysts:

- Potassium Hydroxide (KOH): A traditional and effective catalyst for this reaction.

- Superbase Systems (e.g., CsF-NaOH): These systems have been shown to provide excellent conversion and yields, potentially under milder conditions than KOH alone.[7]

A diagram illustrating the synthesis workflow is provided below.



[Click to download full resolution via product page](#)

Synthesis Workflow for Vinylation of 1,4-Butanediol

Detailed Experimental Protocol (Vinylation):

Caution: This reaction involves flammable acetylene gas under pressure and should only be performed by trained personnel in a well-ventilated fume hood with appropriate safety precautions and equipment (e.g., a high-pressure autoclave).

- Catalyst Preparation: In a dry, inert atmosphere, add 1,4-butanediol to a high-pressure autoclave equipped with a mechanical stirrer, gas inlet, and thermocouple.

- Reaction Setup: Add the basic catalyst (e.g., potassium hydroxide, ~5-10 mol% relative to 1,4-butanediol).
- Reaction Execution: Seal the autoclave, and purge with nitrogen gas. Introduce acetylene gas to the desired pressure. Heat the mixture to the reaction temperature (e.g., 140-160 °C) with vigorous stirring. Maintain the acetylene pressure and temperature for the duration of the reaction (several hours), monitoring the uptake of acetylene.
- Work-up: After the reaction is complete, cool the autoclave to room temperature and carefully vent the excess acetylene. The reaction mixture is then neutralized with a suitable acid (e.g., dilute sulfuric acid or acetic acid) to a pH of ~7. The resulting salts are removed by filtration.
- Isolation: The crude product is obtained after removal of any low-boiling impurities under reduced pressure.

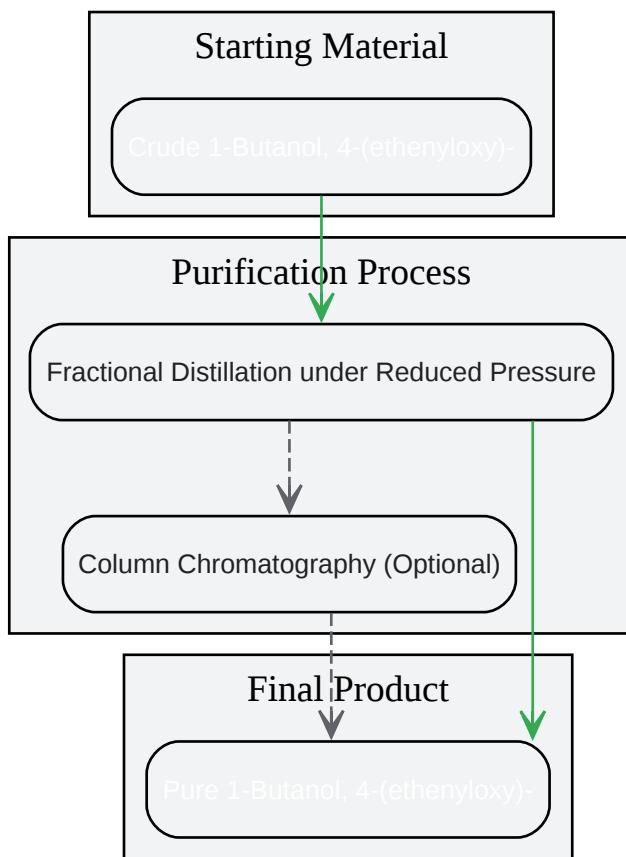
Purification Methods

The primary method for purifying **1-Butanol, 4-(ethenyloxy)-** is fractional distillation under reduced pressure. For achieving very high purity, column chromatography can also be employed.

Fractional Distillation

Fractional distillation is effective for separating the desired product from unreacted 1,4-butanediol, the divinylated byproduct (1,4-bis(vinyloxy)butane), and other high-boiling impurities.

A diagram of the purification workflow is shown below.



[Click to download full resolution via product page](#)

Purification Workflow

Detailed Experimental Protocol (Fractional Distillation):

- Apparatus Setup: Assemble a fractional distillation apparatus with a vacuum source, a distillation flask, a fractionating column (e.g., Vigreux or packed column), a condenser, and receiving flasks. Ensure all glassware is dry.
- Distillation: Charge the distillation flask with the crude product and a few boiling chips or a magnetic stir bar.
- Fraction Collection: Gradually reduce the pressure and begin heating the distillation flask. Collect and discard any initial low-boiling fractions.
- Product Isolation: Collect the main fraction at the appropriate boiling point and pressure (e.g., ~95 °C at 20 mmHg).^[5] Monitor the temperature at the head of the column; a stable

temperature indicates the collection of a pure fraction.

- Storage: Store the purified product over a small amount of potassium hydroxide to inhibit polymerization, in a tightly sealed container in a cool, dark place.

Column Chromatography

For applications requiring very high purity, column chromatography can be used as a final purification step.

Detailed Experimental Protocol (Column Chromatography):

- Column Packing: Prepare a slurry of silica gel in a non-polar solvent (e.g., hexane or a hexane/ethyl acetate mixture) and pack it into a chromatography column.
- Sample Loading: Dissolve the partially purified product in a minimal amount of the eluent and load it onto the top of the silica gel bed.
- Elution: Elute the column with a solvent system of increasing polarity (e.g., a gradient of ethyl acetate in hexane). The polarity of **1-Butanol, 4-(ethenyloxy)-** is moderate due to the hydroxyl group, so it will elute after non-polar impurities.
- Fraction Analysis: Collect fractions and analyze them by thin-layer chromatography (TLC) to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent under reduced pressure using a rotary evaporator to yield the highly purified product.

Biological Activity and Signaling Pathways

Extensive searches of the scientific literature and chemical databases did not reveal any specific biological activities or signaling pathways associated with **1-Butanol, 4-(ethenyloxy)-**. Its primary applications are in materials science as a monomer and in chemical synthesis as an intermediate.^{[1][8]} Therefore, no signaling pathway diagrams are included in this guide. The logical relationship of the synthesis process is depicted in the synthesis workflow diagram.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. scbt.com [scbt.com]
- 3. 17832-28-9 CAS Manufactory [m.chemicalbook.com]
- 4. echemi.com [echemi.com]
- 5. 1,4-Butanediol vinyl ether | 17832-28-9 [chemicalbook.com]
- 6. 4-(Vinyloxy)butan-1-ol | 17832-28-9 [m.chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. ashland.com [ashland.com]
- To cite this document: BenchChem. [Technical Guide: Synthesis and Purification of 1-Butanol, 4-(ethenyloxy)-]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b102261#1-butanol-4-ethenyloxy-synthesis-and-purification-methods>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com